

Safe Disposal of Repaglinide-ethyl-d5: A Procedural Guide

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Compound of Interest

Compound Name: Repaglinide-ethyl-d5

Cat. No.: B1140431

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Researchers and laboratory personnel are advised to follow stringent disposal procedures for **Repaglinide-ethyl-d5**, a deuterated analog of the non-sulfonylurea oral hypoglycemic agent, Repaglinide. Due to its classification for reproductive toxicity, acute oral toxicity, and as a substance harmful to aquatic life with long-lasting effects, proper handling and disposal are paramount to ensure personnel safety and environmental protection.^[1] This guide provides essential, step-by-step instructions for the safe disposal of **Repaglinide-ethyl-d5** in a laboratory setting.

Hazard Identification and Safety Precautions

Repaglinide-ethyl-d5 is classified as a hazardous substance. Key hazard statements include:

- H302: Harmful if swallowed.^[1]
- H361-H362: Suspected of damaging fertility or the unborn child. May cause harm to breast-fed children.^{[1][2][3]}
- H412: Harmful to aquatic life with long lasting effects.^{[1][2][3]}

Before handling, it is mandatory to obtain special instructions and read all safety precautions.^{[1][2][4]} Personnel must wear appropriate personal protective equipment (PPE), including

protective gloves, clothing, and eye/face protection.[2][4] Handling should occur in a well-ventilated area, and the formation of dust and aerosols should be avoided.[2]

Quantitative Data Summary

The following table summarizes the key identifiers and properties of **Repaglinide-ethyl-d5**.

Property	Value
Chemical Name	4-[2-[[[(1S)-3-methyl-1-(2-piperidin-1-ylphenyl)butyl]amino]-2-oxoethyl]-2-(1,1,2,2,2-pentadeuterioethoxy)benzoic acid
Synonym	Repaglinide-d5[1]
CAS Number	1217709-85-7[1][5][6]
Molecular Formula	C ₂₇ H ₃₁ D ₅ N ₂ O ₄ [5][6]
Molecular Weight	457.62 g/mol [6]
Storage Temperature	-20°C

Step-by-Step Disposal Protocol

The primary disposal method for **Repaglinide-ethyl-d5** is through an approved hazardous waste disposal facility.[3][4] Adherence to institutional and local regulations for chemical waste is mandatory.

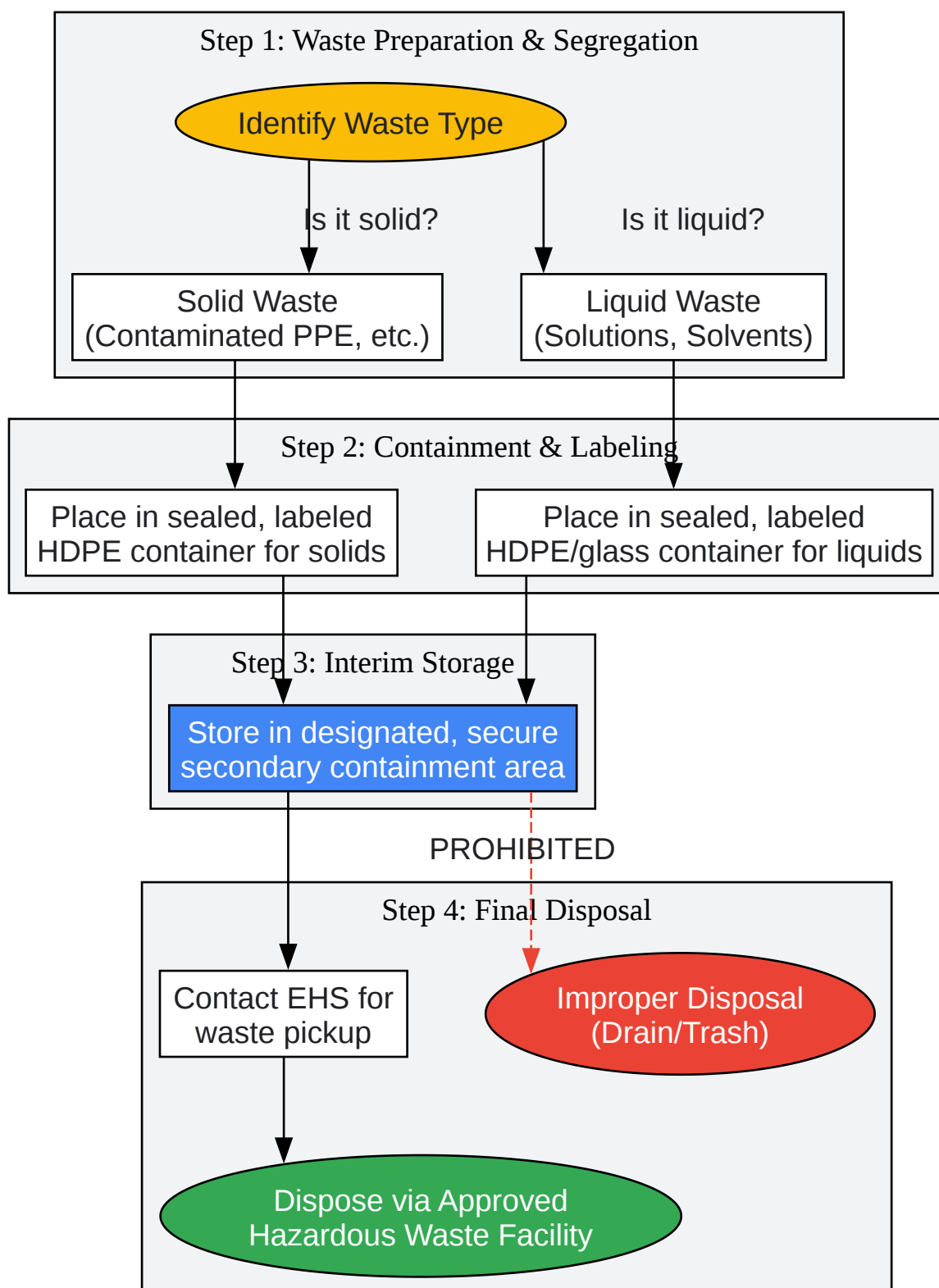
Experimental Protocol: Waste Segregation and Packaging

- Waste Identification:
 - Solid Waste: Includes contaminated PPE (gloves, lab coats), weigh boats, and any lab materials that have come into direct contact with **Repaglinide-ethyl-d5**.
 - Liquid Waste: Includes unused solutions or solvent washes containing **Repaglinide-ethyl-d5**.
- Solid Waste Handling:

- Collect all solid waste in a dedicated, clearly labeled, and sealable hazardous waste container.
- The container should be made of a material compatible with the chemical. A high-density polyethylene (HDPE) container is recommended.
- Label the container with "Hazardous Waste," the full chemical name "**Repaglinide-ethyl-d5**," and the relevant hazard pictograms (Health Hazard, Harmful).
- Liquid Waste Handling:
 - Collect all liquid waste in a dedicated, sealed, and non-reactive waste container (e.g., a glass or HDPE bottle).
 - Do not mix with other incompatible waste streams.
 - The container must be clearly labeled with "Hazardous Waste," the chemical name "**Repaglinide-ethyl-d5**," the solvent system used, and the associated hazard pictograms.
- Storage Pending Disposal:
 - Store the sealed waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.^[2]
 - The storage area should be clearly marked as a hazardous waste accumulation point.
 - Maintain a log of the accumulated waste.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
 - Do not attempt to dispose of **Repaglinide-ethyl-d5** down the drain or in regular trash, as it is harmful to aquatic life.^{[1][2]}

Emergency Procedures

- Spills: In case of a spill, avoid dust formation.^[2] Evacuate non-essential personnel. Wearing full PPE, cover the spill with an inert absorbent material. Carefully collect the material into a hazardous waste container and decontaminate the area.
- Exposure:
 - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.^[4]
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.^[4]
 - Ingestion: Clean mouth with water and drink plenty of water afterwards.^[4]
 - In all cases of exposure, seek immediate medical attention/advice.^[4]



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Caption: Workflow for the proper disposal of **Repaglinide-ethyl-d5** waste.

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